

Introduction: Understanding 4-Methyl-6-hepten-2-one

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Compound of Interest

Compound Name: 6-Hepten-2-one, 4-methyl-

CAS No.: 35194-34-4

Cat. No.: B14686698

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4-Methyl-6-hepten-2-one, also known as Methyl Heptenone (CAS No: 110-93-0), is an acyclic ketone with a characteristic fruity, citrus-like odor^{[1][2]}. It is a valuable intermediate in organic synthesis, particularly for terpenoids, and finds extensive use as a flavoring and fragrance agent^{[2][3][4]}. While its applications are diverse, its physicochemical properties necessitate a robust understanding of its hazards to ensure occupational safety and experimental integrity. This guide is designed to bridge the gap between raw safety data and its practical application in a research environment.

Section 1: Hazard Profile and GHS Classification

The Globally Harmonized System (GHS) provides a universal framework for hazard communication. For 4-methyl-6-hepten-2-one, the classification highlights its primary risks as a flammable liquid with potential health and environmental hazards.

Table 1: GHS Hazard Classification for 4-Methyl-6-hepten-2-one

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapour[4][5]
Acute Toxicity (Oral)	Category 5	H303: May be harmful if swallowed[4]
Skin Corrosion/Irritation	Not Classified	Causes skin irritation (Note: Some sources indicate irritation)[3]
Serious Eye Damage/Irritation	Not Classified	Causes serious eye irritation (Note: Some sources indicate irritation)[3]
Hazardous to the Aquatic Environment (Acute)	Category 3	H402: Harmful to aquatic life[4]

Scientist's Insight: The Category 3 Flammable Liquid classification is the most immediate operational concern in a laboratory setting. This classification dictates stringent protocols for storage and handling, which are detailed in subsequent sections. While the acute oral toxicity is categorized as low (Category 5), and skin/eye irritation may not meet formal classification criteria under all regulations, prudent laboratory practice demands measures to prevent all routes of exposure[4][6]. The aquatic toxicity, though acute, mandates responsible disposal procedures to prevent environmental contamination[4].

Section 2: Physicochemical Properties and Their Safety Implications

A compound's physical and chemical properties are the foundation of its risk profile. Understanding these values is not an academic exercise; it is crucial for designing safe experimental and storage protocols.

Table 2: Key Physicochemical Properties of 4-Methyl-6-hepten-2-one

Property	Value	Implication for Researchers
Molecular Formula	C ₈ H ₁₄ O[3][7]	-
Molecular Weight	126.20 g/mol [7][8]	Essential for stoichiometric calculations in synthesis.
Appearance	Colorless to light yellow liquid[1][9]	Visual inspection can indicate purity or degradation.
Boiling Point	172-174 °C (at 1014 hPa)[9]	High boiling point suggests low volatility at room temperature, but heating will increase vapor concentration significantly.
Flash Point	39 °C to 56 °C (closed cup)[5][10]	Critical Parameter. Vapors can form an ignitable mixture with air at temperatures above this point. Requires storage away from all heat and ignition sources.
Vapor Pressure	~1 hPa at 18°C[9]	Relatively low, but vapors can still accumulate in poorly ventilated areas, especially in headspaces of containers.
Density	0.851 - 0.855 g/cm ³ at 20-25°C[1][9]	Slightly less dense than water.
Water Solubility	3.02 g/L at 25°C[9]	Limited solubility. In case of a spill, it will not readily mix with water, affecting cleanup procedures.

Expert Analysis of Causality: The flash point is arguably the most critical safety parameter for this compound. A value as low as 39°C means that on a warm day or near heated equipment (like a stirring plate or oven), sufficient vapors can be generated to form a flammable mixture with air[10]. This directly necessitates the use of explosion-proof equipment, non-sparking

tools, and strict "no smoking" policies in areas where it is handled[10][11][12]. Furthermore, its vapor pressure, while not high, is sufficient to create a hazardous atmosphere in enclosed spaces. This is why adequate ventilation, including the use of chemical fume hoods, is not just a recommendation but a mandatory control measure[11][12][13].

Section 3: Laboratory Handling and Storage Protocols

A self-validating safety protocol integrates procedural steps with engineering controls and personal protective equipment (PPE) to create multiple layers of defense against exposure and accidents.

Step-by-Step Handling Protocol

- Preparation and Pre-Handling Check:
 - Confirm the availability and functionality of a chemical fume hood, safety shower, and eyewash station.
 - Inspect all glassware for cracks or defects before use.
 - Ensure all ignition sources (hot plates, open flames, non-intrinsically safe equipment) are removed from the immediate work area[10][11].
 - Don the required PPE as outlined in Table 3.
- Aliquotting and Transfer:
 - Perform all transfers of 4-methyl-6-hepten-2-one inside a certified chemical fume hood to manage vapor inhalation risk.
 - Ground and bond containers when transferring large quantities to prevent static electricity discharge, a potential ignition source[8][10].
 - Use non-sparking tools for opening and closing containers[10][13].
 - Keep containers tightly closed when not in use to minimize vapor release[10][11].

- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling[3][11].
 - Decontaminate the work surface.
 - Properly store the chemical as per the storage protocol below.

Personal Protective Equipment (PPE)

Table 3: Recommended PPE for Handling 4-Methyl-6-hepten-2-one

Protection Type	Specification	Rationale
Eye/Face	Tightly fitting safety goggles with side-shields or a face shield[12][13]	Protects against splashes which can cause serious eye irritation.
Hand	Chemically resistant gloves (e.g., Nitrile, Neoprene). Inspect prior to use.[12][13]	Prevents skin contact, which may cause irritation. Proper glove removal technique is essential.
Body	Lab coat. For larger quantities, consider fire/flame resistant and impervious clothing.[12][13]	Protects skin and personal clothing from contamination.
Respiratory	Not typically required if handled in a fume hood. If ventilation is inadequate or exposure limits are exceeded, use a full-face respirator with an appropriate organic vapor cartridge.[13]	Prevents inhalation of vapors, which can cause respiratory irritation and other systemic effects.

Storage Protocol

- Location: Store in a cool, dry, and well-ventilated area designated for flammable liquids[4][11][13]. This area must be kept away from heat, sparks, open flames, and direct sunlight[4][6].
- Container: Keep in the original, tightly sealed container[11][12]. Containers must be resealed carefully after opening and kept upright to prevent leakage[12].
- Incompatibilities: Store separately from strong oxidizing agents, strong acids, and strong bases to prevent hazardous reactions[3][8].

Section 4: Emergency Response and First Aid

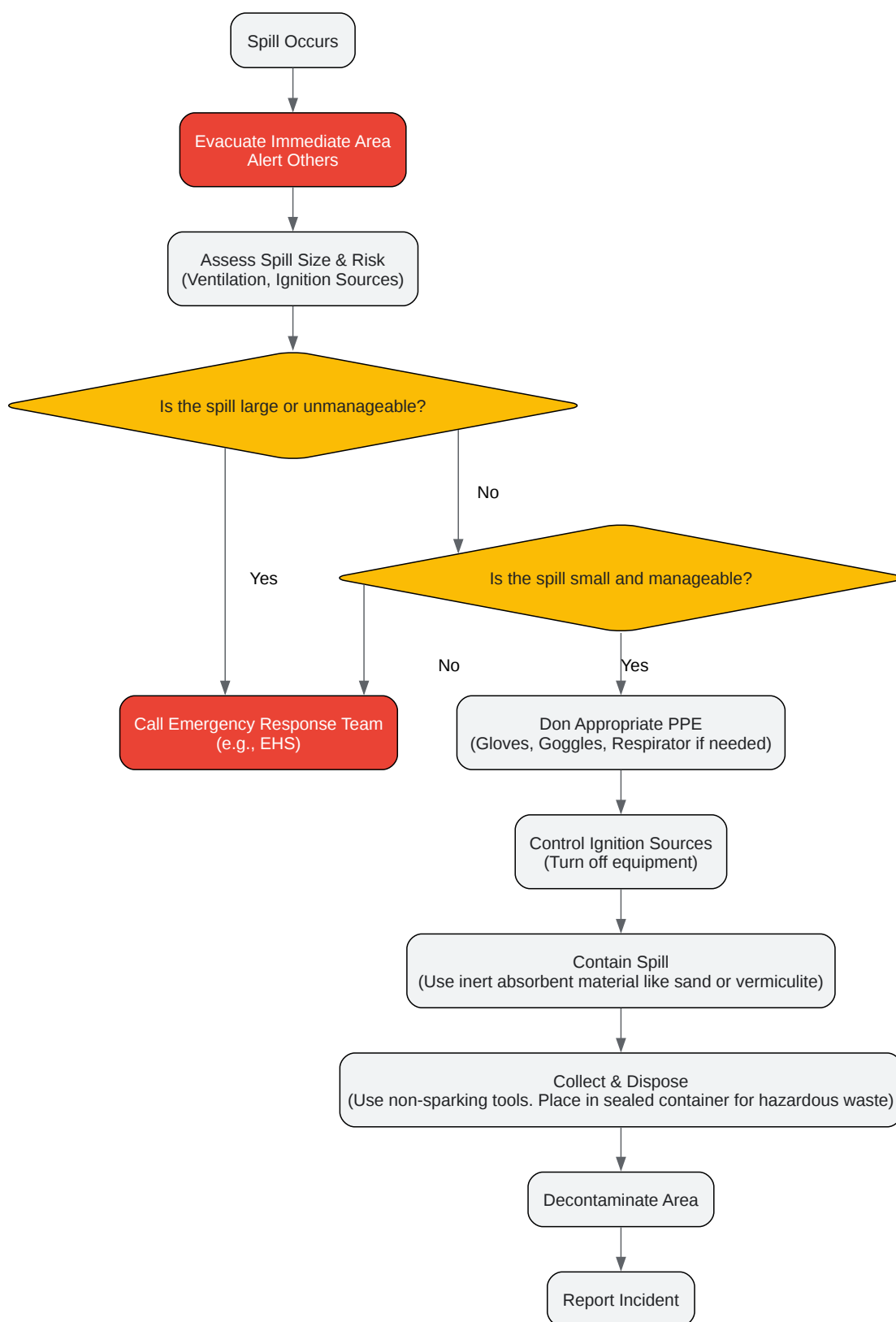
Rapid and correct response during an emergency is critical. All personnel must be familiar with these procedures before beginning work with the compound.

First-Aid Measures

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration, but avoid mouth-to-mouth resuscitation if the substance was ingested or inhaled. Seek immediate medical attention.[13]
- Skin Contact: Take off all contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician. [10][13]
- Eye Contact: Rinse cautiously with water for several minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[8][13]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[12][13]

Spill and Leak Response Workflow

This workflow outlines the logical steps for managing an accidental release, prioritizing personnel safety.



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Caption: Workflow for Accidental Spill Response.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO₂). Water spray can be used to cool containers but may be ineffective at extinguishing the fire.[3][10][13]
- **Specific Hazards:** The primary hazard is the flammability of the liquid and its vapor. Vapors are heavier than air and may travel to a distant ignition source and flash back[10]. Containers may explode when heated. Combustion produces toxic carbon oxides.
- **Protective Equipment:** Firefighters must wear self-contained breathing apparatus (SCBA) and full protective clothing[3][13].

Section 5: Toxicological Profile and Occupational Health

Understanding the toxicology of 4-methyl-6-hepten-2-one is essential for appreciating the long-term health risks and the importance of minimizing exposure.

- **Acute Toxicity:** The compound exhibits low acute toxicity. The oral LD50 in rats is reported as 3,570 mg/kg, and the dermal LD50 in rabbits is >5,000 mg/kg.[6][9] This data suggests that a single, large-dose exposure is required to cause severe effects, but it underscores the importance of the "May be harmful if swallowed" warning.
- **Irritation and Sensitization:** It is reported to be slightly irritating to the skin of rabbits[9]. Some SDSs classify it as a skin and eye irritant[3]. Importantly, human and animal tests have shown no evidence of skin sensitization, meaning it is unlikely to cause an allergic skin reaction upon repeated contact[9].
- **Repeated Dose Toxicity:** A 90-day study in rats identified the kidney, liver, and testes as target organs at high dose levels[9]. The kidney effects observed in male rats were due to a mechanism not relevant to humans. However, these findings reinforce the need to adhere to strict handling procedures to minimize chronic, low-level exposure.
- **Carcinogenicity and Mutagenicity:** No mutagenic effects were found in standard tests (Ames test, mouse micronucleus test)[9]. There is no data to suggest it is a carcinogen.

- **Exposure Limits:** Specific occupational exposure limits (OELs) for 4-methyl-6-hepten-2-one have not been widely established[3]. In the absence of a specific OEL, it is best practice to keep exposure As Low As Reasonably Practicable (ALARP).

Section 6: Disposal and Environmental Considerations

Responsible disposal is a critical component of the chemical lifecycle, reflecting both regulatory compliance and scientific stewardship.

- **Disposal Method:** Dispose of this material and its container as hazardous waste. Do not allow it to enter drains, sewers, or waterways[8][13]. Disposal must be carried out in accordance with all applicable federal, state, and local regulations.
- **Contaminated Packaging:** Empty containers may retain product residue (vapor and liquid) and can be dangerous. Do not reuse empty containers. They should be sent to an approved waste handling site for recycling or disposal.
- **Environmental Fate:** With limited water solubility and a classification as harmful to aquatic life, preventing its release into the environment is paramount[4][9].

Conclusion

4-Methyl-6-hepten-2-one is a compound with significant utility in research and development. Its primary laboratory hazard is its flammability, which requires diligent control of ignition sources and proper storage. While its acute toxicity is low, the potential for skin and eye irritation necessitates consistent use of appropriate personal protective equipment. By understanding the causality behind the safety protocols—linking the physicochemical properties to the required controls—researchers can confidently and safely integrate this chemical into their work, ensuring both personal safety and the integrity of their results.

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